

# Navigating the Safe Handling of 2-Cyclohexylethanol: A Technical Guide

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## Compound of Interest

Compound Name: 2-Cyclohexylethanol

Cat. No.: B1346017

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This in-depth technical guide provides comprehensive safety and handling precautions for **2-Cyclohexylethanol**, a key intermediate in various chemical syntheses. Adherence to these guidelines is crucial for ensuring a safe laboratory environment and minimizing potential risks associated with the use of this compound. This document outlines the toxicological profile, emergency procedures, and proper handling and storage protocols, supported by quantitative data and standardized experimental methodologies.

## Section 1: Chemical and Physical Properties

A thorough understanding of the physical and chemical properties of **2-Cyclohexylethanol** is fundamental to its safe handling. These properties are summarized in the table below.


Property	Value	Reference
CAS Number	4442-79-9	[1][2][3][4]
Molecular Formula	C8H16O	[1][4]
Molecular Weight	128.21 g/mol	[1][3][4][5]
Appearance	Colorless liquid	[3][6]
Boiling Point	206-207 °C at 745 mmHg	[3][5]
Melting Point	-20 °C	[3]
Flash Point	86 °C (186.8 °F) - closed cup	[5]
Density	0.919 g/mL at 25 °C	[3][5]
Solubility	Insoluble in water	[7]

## Section 2: Toxicological Profile and Hazard Classification

**2-Cyclohexylethanol** is classified as harmful if swallowed and in contact with skin.[1][2][5] The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following hazard information:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin

Pictogram:

 alt text

Signal Word: Warning[5]

Toxicity Data:

Test	Species	Route	Value
LD50	Rabbit	Oral	940 mg/kg
LD50	Rabbit	Dermal	1220 mg/kg

## Section 3: Experimental Protocols for Safety Assessment

The toxicological data for **2-Cyclohexylethanol** are determined through standardized experimental protocols. The following are summaries of the methodologies based on OECD guidelines, which are internationally recognized for chemical safety testing.

### Acute Oral Toxicity (Based on OECD Guideline 401)

This test provides information on health hazards likely to arise from a single, short-term oral exposure to a substance.[\[8\]](#)

- Principle: A single dose of the substance is administered to animals via gavage.[\[8\]](#)
- Test Animals: Typically, rats are used.[\[8\]](#)
- Procedure:
  - Animals are fasted prior to dosing.[\[8\]](#)
  - The test substance is administered in graduated doses to several groups of animals, with one dose per group.[\[8\]](#)
  - Animals are observed for mortality, signs of toxicity, and behavioral changes for at least 14 days.[\[8\]](#)
  - The LD50 (the dose causing death in 50% of the test animals) is calculated.[\[8\]](#)

### Acute Dermal Toxicity (Based on OECD Guideline 402)

This guideline provides a method for assessing the potential for a substance to cause toxicity from a single, short-term dermal exposure.[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)

- Principle: The substance is applied to a shaved area of the skin of the test animals.[9][10]
- Test Animals: Rats, rabbits, or guinea pigs are commonly used.[10]
- Procedure:
  - The test substance is applied uniformly over an area of approximately 10% of the total body surface.[11]
  - The treated area is covered with a porous gauze dressing for a 24-hour exposure period. [10][11]
  - Observations for signs of toxicity and mortality are made for at least 14 days.[9][10]
  - The LD50 is determined.[10]

## Acute Dermal Irritation/Corrosion (Based on OECD Guideline 404)

This test is designed to determine the potential of a substance to cause reversible or irreversible inflammatory changes to the skin.[14][15][16][17][18]

- Principle: A single dose of the test substance is applied to a small area of the skin.[16][17]
- Test Animals: The albino rabbit is the preferred species.[16][17]
- Procedure:
  - The substance is applied to a small patch of skin (approximately 6 cm<sup>2</sup>).[16]
  - The exposure duration is typically 4 hours.[16]
  - Skin reactions, such as erythema (redness) and edema (swelling), are evaluated at specific intervals (1, 24, 48, and 72 hours) after patch removal.[15]
  - The reversibility of any observed effects is assessed for up to 14 days.[16]

## Acute Eye Irritation/Corrosion (Based on OECD Guideline 405)

This method assesses the potential of a substance to produce irritation or corrosion when applied to the eye.[19][20][21][22][23]

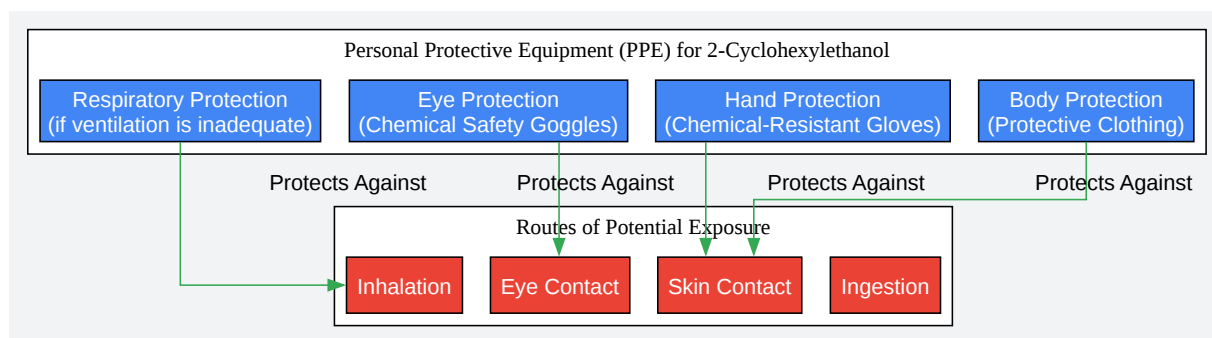
- Principle: A single dose of the substance is applied into the conjunctival sac of one eye of the test animal.[20][22][23]
- Test Animals: The albino rabbit is the recommended species.[22][23]
- Procedure:
  - The test substance is instilled into one eye, with the other eye serving as a control.[19][20]
  - The eyes are examined at 1, 24, 48, and 72 hours after application.[22]
  - Lesions of the cornea, iris, and conjunctiva are scored to evaluate the degree of irritation.[21]
  - The duration of the observation period is sufficient to fully evaluate the reversibility of the effects.[19][22]

## Section 4: Safety and Handling Precautions

### Personal Protective Equipment (PPE)

To minimize exposure, the following personal protective equipment should be worn when handling **2-Cyclohexylethanol**:

- Eye/Face Protection: Chemical safety goggles or a face shield.[2]
- Skin Protection: Chemical-resistant gloves (e.g., nitrile rubber) and protective clothing to prevent skin contact.[2]
- Respiratory Protection: If ventilation is inadequate, a NIOSH-approved respirator should be used.



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Caption: Recommended Personal Protective Equipment for **2-Cyclohexylethanol**.

## Handling and Storage

- Handling: Wash hands and any exposed skin thoroughly after handling.[2] Do not eat, drink, or smoke when using this product. Avoid contact with eyes, skin, and clothing.[24] Ensure adequate ventilation.[24]
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[2][24] Store away from incompatible materials such as strong oxidizing agents, acid chlorides, and acid anhydrides.[2][24]

## Section 5: Emergency Procedures

### First Aid Measures

Exposure Route	First Aid Procedure
Ingestion	If swallowed, call a poison center or doctor/physician if you feel unwell. Rinse mouth. Do NOT induce vomiting.[2][24]
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.[24]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if you feel unwell. Wash clothing before reuse.[2][24]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[2][24]

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[2]
- Specific Hazards: Combustible liquid. In a fire, hazardous combustion products such as carbon monoxide and carbon dioxide may be formed.[2]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[2]

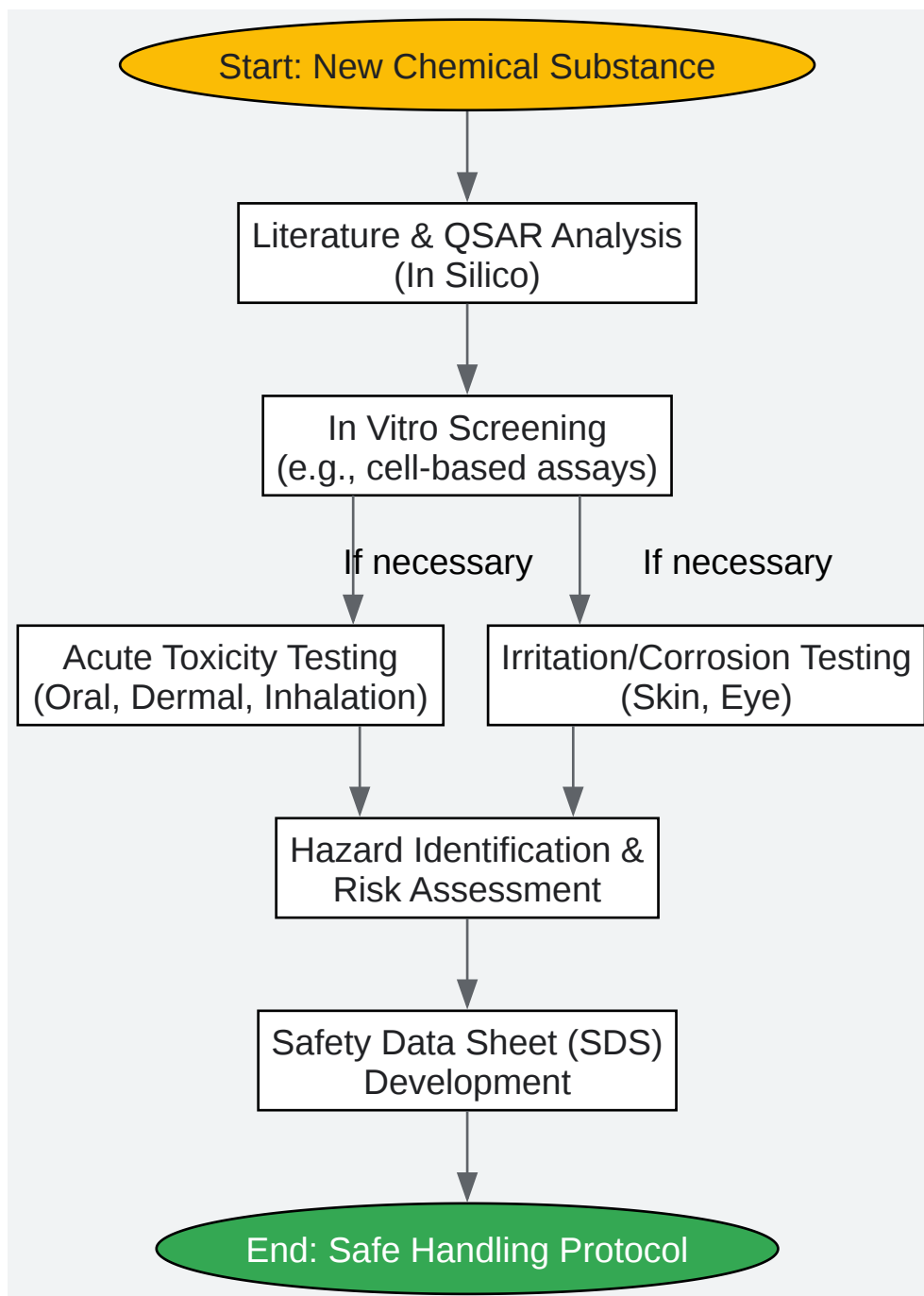
## Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation. Use personal protective equipment as required.[2]
- Environmental Precautions: Should not be released into the environment.[2]

- Containment and Cleanup: Absorb the spill with inert material (e.g., dry sand or earth) and place it in a suitable chemical waste container.[\[24\]](#)

## Section 6: Logical Workflow for Chemical Safety Assessment

The following diagram illustrates a typical workflow for assessing the safety of a chemical substance like **2-Cyclohexylethanol**, incorporating both in silico and in vitro methods before proceeding to in vivo testing to adhere to the principles of the 3Rs (Replacement, Reduction, and Refinement).



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